

Technical Support Center: Tantalum Pentafluoride (TaF5) Powder

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Compound of Interest

Compound Name: Tantalum pentafluoride

Cat. No.: B1583385

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This guide provides essential safety information, handling procedures, and emergency protocols for researchers, scientists, and drug development professionals working with **Tantalum pentafluoride** (TaF5) powder.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **Tantalum pentafluoride** powder?

A1: **Tantalum pentafluoride** powder is a corrosive and moisture-sensitive material. Its primary hazards include:

- Corrosivity: It causes severe skin burns and eye damage.[\[1\]](#)[\[2\]](#)
- Toxicity: It is harmful if swallowed, in contact with skin, or inhaled.[\[2\]](#)
- Reaction with Water: It reacts with water or moisture to produce hydrofluoric acid (HF), which is highly corrosive and toxic.[\[3\]](#)[\[4\]](#)
- Inhalation Hazard: Inhalation of dust can irritate the respiratory tract, and overexposure may lead to severe complications like bronchitis and pneumonia.[\[3\]](#)

Q2: What personal protective equipment (PPE) is mandatory when handling **Tantalum pentafluoride** powder?

A2: A comprehensive PPE setup is crucial. This includes:

- Eye and Face Protection: Chemical worker's goggles and a face shield are required. Do not wear contact lenses.[3]
- Gloves: Wear rubber, neoprene, or nitrile gloves.[3]
- Respiratory Protection: Use a NIOSH-approved air-supplied or acid gas respirator, especially if exposure limits are exceeded.[3][5]
- Protective Clothing: Wear a lab coat, apron, or chemical-resistant coveralls.[6]

Q3: How should I properly store **Tantalum pentafluoride** powder?

A3: Store the powder in a cool, dry, well-ventilated area in a tightly sealed container.[5][7] It is crucial to protect it from moisture and water.[2][3][7] The storage area should be designated for corrosive materials.[7] Handle and store it under an inert gas like argon.[5] Do not store in glass containers.[8]

Q4: What materials are incompatible with **Tantalum pentafluoride**?

A4: Avoid contact with the following:

- Water and moisture[2][3][4][7]
- Strong bases[4][7]
- Strong oxidizing agents[4][7]
- Acids[5]

Q5: How do I dispose of **Tantalum pentafluoride** waste?

A5: Dispose of waste material through a licensed hazardous waste facility.[4] For spills, cover the material with an absorbent, non-combustible material like dry sand or vermiculite, and transfer it to a suitable container for disposal.[3][6] Ensure compliance with all local, state, and federal regulations.[5]

Troubleshooting Guides

Problem: I observe fumes or an acrid odor during my experiment.

- Possible Cause: This may indicate a reaction with moisture in the air, releasing irritating or toxic fumes, including hydrogen fluoride.[3]
- Solution:
 - Immediately ensure your local exhaust ventilation is functioning correctly.
 - If safe to do so, check that your experimental setup is properly sealed and under an inert atmosphere.
 - If the fumes are significant, evacuate the immediate area and follow your institution's emergency procedures.
 - Always handle **Tantalum pentafluoride** in a chemical fume hood.[7]

Problem: The **Tantalum pentafluoride** powder has changed color or appears clumpy.

- Possible Cause: The powder is off-white in its pure form.[3] A change in appearance could indicate hydration or contamination, which can alter its reactivity.
- Solution:
 - Do not use the material if you suspect it is contaminated.
 - Review your storage procedures to ensure the container is tightly sealed and stored in a dry environment.[8]
 - Always handle the powder in a glove box or under a dry, inert atmosphere to prevent moisture absorption.[6]

Problem: Accidental skin or eye contact has occurred.

- Immediate Action:
 - Skin Contact: Immediately brush off any solid material, then flush the affected area with copious amounts of water, followed by washing with soap and water.[3][5] Remove all

contaminated clothing.[1] Seek immediate medical attention.[5] Be aware that tissue damage or irritation may be delayed.[3]

- Eye Contact: Immediately flush the eyes with flowing water for at least 15 minutes, holding the eyelids open.[3] Remove contact lenses if present and easy to do.[1] Seek immediate medical attention.[1][2]
- Note to Physician: **Tantalum pentafluoride** reacts with water to form hydrofluoric acid. Treatment with calcium gluconate may be necessary.[3]

Quantitative Data Summary

| Property | Value | Source |
|---------------------|---------------------------------|--------|
| Molecular Formula | TaF ₅ | [3] |
| Molecular Weight | 275.94 g/mol | [3] |
| Appearance | Off-white powder | [3] |
| Odor | Acrid odor of hydrogen fluoride | [3] |
| Melting Point | 96-97 °C | [3] |
| Boiling Point | 229-230 °C | [3] |
| Specific Gravity | 4.74 | [3] |
| Solubility in Water | Reacts | [3] |

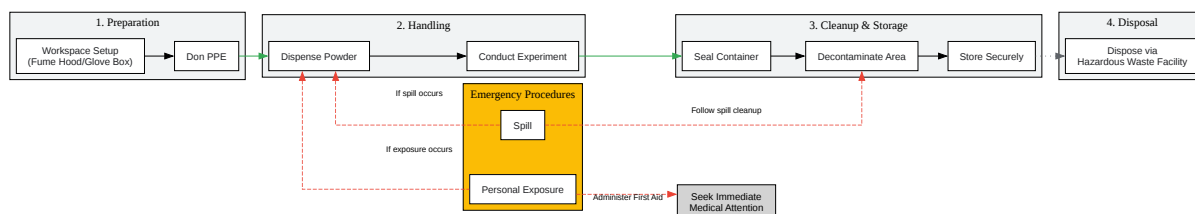
Experimental Protocols

Handling Protocol:

- Preparation: Before handling, ensure an emergency eyewash and shower are readily available.[3] Prepare your workspace within a chemical fume hood or a glove box with an inert atmosphere.[6][7]
- Personal Protective Equipment (PPE): Don the required PPE, including chemical goggles, face shield, acid-gas respirator, and compatible gloves (rubber, neoprene, or nitrile).[3]

- Dispensing: Use spark-proof tools and equipment to handle the powder. Avoid creating dust. [9]
- Experimentation: Conduct all procedures within the controlled environment of the fume hood or glove box.
- Post-Handling: Tightly seal the container after use. [5] Decontaminate the work area and any equipment used. Wash hands and any exposed skin thoroughly. [2][5]

Visual Workflow for Safe Handling



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Caption: Logical workflow for the safe handling of **Tantalum pentafluoride** powder.

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